

Application Notes and Protocols for LY2444296

Stock Solution Preparation

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Compound of Interest

Compound Name: LY2444296

Cat. No.: B15618016

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Introduction

LY2444296 is a potent and selective antagonist of the kappa opioid receptor (KOPR), demonstrating a high binding affinity with a K_i value of approximately 1 nM.^[1] It is an orally bioavailable, short-acting compound that has shown efficacy in preclinical models of anxiety, depression, and substance use disorders.^{[1][2][3][4]} Proper preparation of stock solutions is critical for accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **LY2444296** stock solutions.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₂₄ H ₂₂ F ₂ N ₂ O ₂
Molecular Weight	408.44 g/mol ^[1]
Appearance	Light yellow to yellow solid ^[1]
Purity	>99%

Solubility and Storage

Proper solvent selection and storage are crucial for maintaining the stability and activity of **LY2444296**.

Solvent	Solubility	Storage of Stock Solution
Ethanol	27.5 mg/mL (67.33 mM) (requires sonication)[1]	-20°C for up to 1 year, or -80°C for up to 2 years[1]
10% Ethanol in Corn Oil	≥ 2.75 mg/mL (6.73 mM)[1]	-20°C for up to 1 year, or -80°C for up to 2 years[1]
10% Ethanol in Saline (with 20% SBE-β-CD)	≥ 2.75 mg/mL (6.73 mM)[1]	-20°C for up to 1 year, or -80°C for up to 2 years[1]

Note: It is highly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **LY2444296** Stock Solution in Ethanol

This protocol is suitable for preparing a high-concentration stock solution that can be further diluted for in vitro experiments.

Materials:

- **LY2444296** powder
- Anhydrous Ethanol (≥99.5%)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Ultrasonic bath
- Vortex mixer

Procedure:

- **Weighing:** Accurately weigh the desired amount of **LY2444296** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.08 mg of **LY2444296**.
- **Solvent Addition:** Add the calculated volume of anhydrous ethanol to the vial containing the **LY2444296** powder. For a 10 mM solution, this would be 1 mL for every 4.08 mg of compound.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- **Sonication:** Place the vial in an ultrasonic bath and sonicate until the solution is clear and all solid has dissolved.^[1] Intermittent vortexing may aid in dissolution.
- **Sterilization (Optional):** If required for your application, filter the stock solution through a 0.22 µm syringe filter into a sterile vial.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a 1 mg/mL **LY2444296** Working Solution for In Vivo Administration (Corn Oil Vehicle)

This protocol is suitable for preparing a solution for oral (p.o.) or intraperitoneal (i.p.) administration in animal studies.

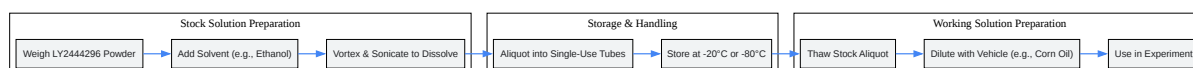
Materials:

- **LY2444296** powder
- Anhydrous Ethanol (≥99.5%)
- Corn oil
- Sterile vials
- Vortex mixer
- Heating block or water bath (optional)

Procedure:

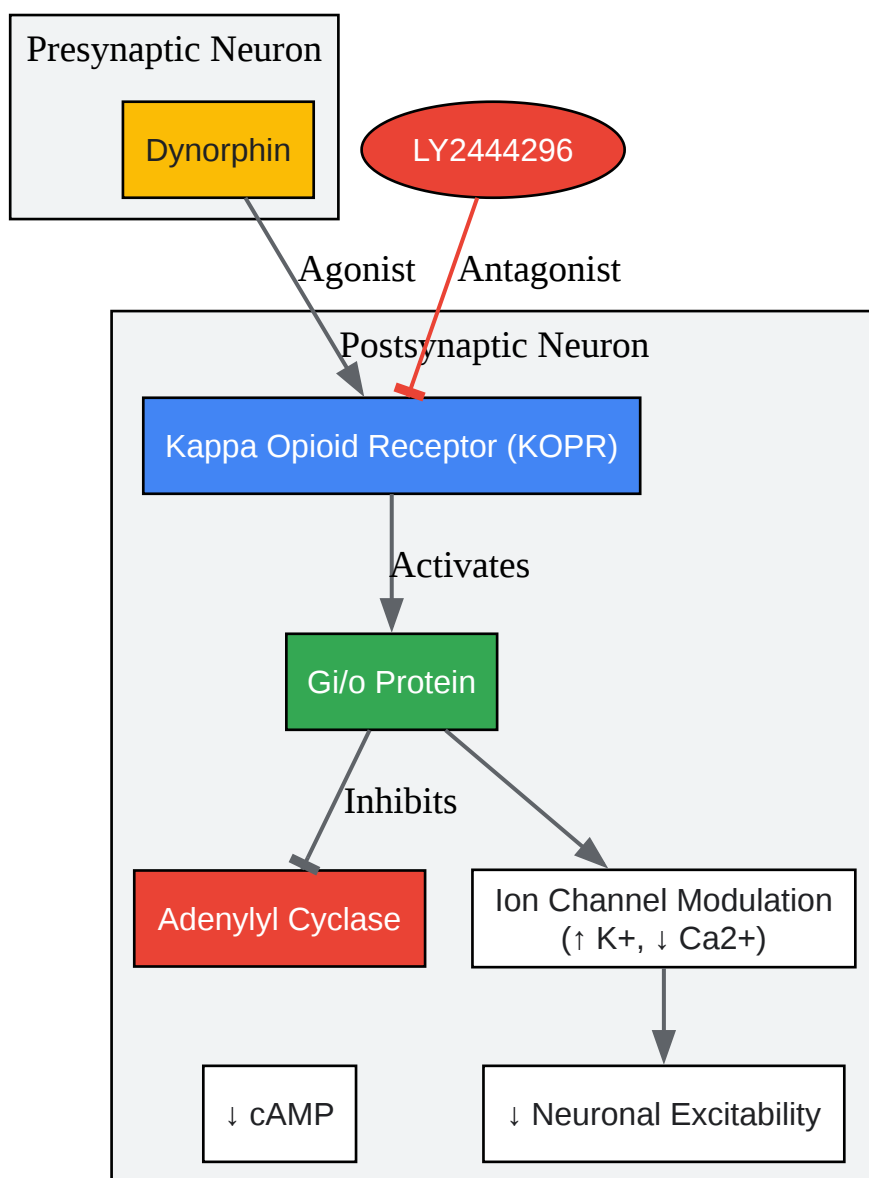
- **Prepare an Ethanol Stock:** First, prepare a concentrated stock solution of **LY2444296** in ethanol as described in Protocol 1. For example, a 10 mg/mL stock in ethanol.
- **Dilution in Corn Oil:** In a sterile vial, add the required volume of the ethanol stock solution to the appropriate volume of corn oil to achieve the final desired concentration. For example, to prepare 1 mL of a 1 mg/mL solution, add 100 μ L of the 10 mg/mL ethanol stock to 900 μ L of corn oil.
- **Mixing:** Vortex the solution thoroughly until it is homogenous. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.^[1]
- **Storage:** This working solution should ideally be prepared fresh before each experiment. If short-term storage is necessary, store at 4°C for no longer than 24 hours.

Visualizations



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Caption: Workflow for preparing **LY2444296** stock and working solutions.



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Caption: Simplified signaling pathway of the kappa opioid receptor and the antagonistic action of **LY2444296**.

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